

# distinguishing between aniline and N,N-dimethylaniline using chemical tests.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N*-dimethylaniline;sulfuric acid

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## A Researcher's Guide to Distinguishing Aniline and N,N-Dimethylaniline

For professionals in chemical research and drug development, the accurate identification of primary and tertiary aromatic amines is a fundamental necessity. This guide provides a comparative analysis of established chemical tests for distinguishing between aniline, a primary aromatic amine, and N,N-dimethylaniline, a tertiary aromatic amine. Detailed experimental protocols and a summary of expected outcomes are presented to aid in the selection of the most appropriate method for a given research context.

## Comparative Analysis of Chemical Tests

The selection of a suitable chemical test depends on factors such as the required specificity, available reagents, and the desired scale of the experiment. The following table summarizes the key distinguishing tests and their expected outcomes with aniline and N,N-dimethylaniline.

Test	Aniline (Primary Aromatic Amine)	N,N-Dimethylaniline (Tertiary Aromatic Amine)	Principle of Distinction
Nitrous Acid Test	Forms a stable benzenediazonium chloride solution at low temperatures (0-5 °C). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	Undergoes electrophilic substitution to form a yellow p-nitroso compound. <a href="#">[1]</a> <a href="#">[5]</a>	Difference in the reaction of primary and tertiary aromatic amines with nitrous acid.
Azo Dye Test	The diazonium salt formed couples with 2-naphthol to produce a scarlet red or orange azo dye. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	Does not form a diazonium salt and therefore does not produce an azo dye.	Confirmatory test for the presence of a primary aromatic amine.
Carbylamine Test	Upon heating with chloroform and alcoholic potassium hydroxide, it produces a foul-smelling phenyl isocyanide. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>	Does not react under these conditions.	Only primary amines give a positive carbylamine test.
Hinsberg Test	Reacts with benzenesulfonyl chloride to form N-phenylbenzenesulfonamide, which is soluble in aqueous alkali. <a href="#">[9]</a> <a href="#">[14]</a> <a href="#">[15]</a>	Does not react with benzenesulfonyl chloride. <a href="#">[15]</a>	Difference in reactivity of primary and tertiary amines with sulfonyl chlorides.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

### Nitrous Acid Test

Objective: To observe the different reactions of aniline and N,N-dimethylaniline with nitrous acid.

Materials:

- Aniline
- N,N-dimethylaniline
- Sodium nitrite ( $\text{NaNO}_2$ )
- Concentrated hydrochloric acid (HCl)
- Distilled water
- Ice bath
- Test tubes

Procedure:

- In two separate test tubes, dissolve a small amount (approximately 0.2 g) of aniline and N,N-dimethylaniline in 2 mL of concentrated hydrochloric acid.
- Cool both test tubes in an ice bath to a temperature between 0 and 5 °C.[\[1\]](#)[\[6\]](#)
- In a separate beaker, prepare a cold solution of sodium nitrite by dissolving about 0.2 g of  $\text{NaNO}_2$  in 2 mL of distilled water and cooling it in the ice bath.
- Slowly, and with constant shaking, add the cold sodium nitrite solution dropwise to each of the cooled amine solutions.
- Observe the changes in each test tube.

Expected Results:

- Aniline: A clear solution of benzenediazonium chloride is formed.[\[1\]](#)[\[3\]](#) Upon warming to room temperature, the solution may evolve nitrogen gas.[\[1\]](#)

- N,N-dimethylaniline: A yellow or orange precipitate or solution of p-nitroso-N,N-dimethylaniline is formed.<sup>[1][5]</sup>

## Azo Dye Test

Objective: To confirm the presence of a primary aromatic amine (aniline) through the formation of an azo dye.

Materials:

- The benzenediazonium chloride solution prepared from aniline in the Nitrous Acid Test.
- 2-Naphthol (beta-naphthol)
- Sodium hydroxide (NaOH) solution (10%)
- Test tubes

Procedure:

- In a separate test tube, dissolve a small amount (approximately 0.1 g) of 2-naphthol in 2 mL of 10% sodium hydroxide solution.
- Cool this alkaline 2-naphthol solution in an ice bath.
- Slowly add the cold benzenediazonium chloride solution (prepared from aniline) to the cold alkaline 2-naphthol solution.<sup>[6][7]</sup>
- Observe the formation of any precipitate or color change.

Expected Results:

- Aniline: A scarlet red or orange precipitate of an azo dye is formed, confirming the presence of a primary aromatic amine.<sup>[6][7]</sup>
- N,N-dimethylaniline: No such colored precipitate is formed as it does not form a diazonium salt.

## Carbylamine Test

Objective: To distinguish aniline based on the formation of a foul-smelling isocyanide.

Materials:

- Aniline
- N,N-dimethylaniline
- Chloroform ( $\text{CHCl}_3$ )
- Ethanolic potassium hydroxide (KOH)
- Water bath
- Test tubes

Procedure:

- In two separate test tubes, add a few drops of aniline and N,N-dimethylaniline.
- To each test tube, add about 2 mL of ethanolic potassium hydroxide and a few drops of chloroform.
- Gently warm the contents of both test tubes in a water bath.
- Carefully observe any characteristic odor produced. Caution: Phenyl isocyanide is toxic; perform this test in a well-ventilated fume hood.

Expected Results:

- Aniline: A highly unpleasant and foul odor of phenyl isocyanide is produced.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- N,N-dimethylaniline: No foul odor is produced.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Hinsberg Test

Objective: To differentiate between aniline and N,N-dimethylaniline based on their reaction with benzenesulfonyl chloride.

Materials:

- Aniline
- N,N-dimethylaniline
- Benzenesulfonyl chloride
- 10% Sodium hydroxide (NaOH) solution
- Concentrated hydrochloric acid (HCl)
- Test tubes

Procedure:

- In two separate test tubes, place a small amount (approximately 0.2 g) of aniline and N,N-dimethylaniline.
- To each test tube, add 5 mL of 10% NaOH solution and 0.5 mL of benzenesulfonyl chloride.
- Stopper the test tubes and shake them vigorously for 5-10 minutes.
- Observe if a precipitate forms.
- If a precipitate is present, acidify the solution by adding concentrated HCl dropwise and observe any changes.

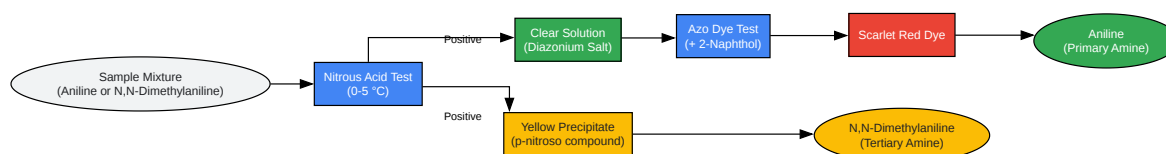
Expected Results:

- Aniline: A clear solution is initially formed as the N-phenylbenzenesulfonamide dissolves in the alkaline medium to form a salt.<sup>[15]</sup> Upon acidification with HCl, a white precipitate of the sulfonamide will form.

- N,N-dimethylaniline: The N,N-dimethylaniline will not react and will remain as an insoluble layer.[15] It will dissolve upon acidification with HCl to form a soluble salt.

## Logical Workflow for Distinguishing Aniline and N,N-Dimethylaniline

The following diagram illustrates a logical sequence of tests to differentiate between aniline and N,N-dimethylaniline.



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Caption: A workflow diagram for the chemical differentiation of aniline and N,N-dimethylaniline.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)